

# Differential Olfactory Responses to Hexadecatrienal Isomers in *Manduca sexta*

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## Compound of Interest

Compound Name: 10E,12E,14Z-Hexadecatrienal

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Researchers in the field of chemical ecology and neuroethology are presented with a comparative guide on the electroantennographic (EAG) and single-neuron responses of the tobacco hornworm moth, *Manduca sexta*, to geometric isomers of hexadecatrienal. This guide synthesizes key experimental findings, offering a valuable resource for scientists engaged in pheromone research, insect behavior studies, and the development of novel pest management strategies.

The sex pheromone of *Manduca sexta* is a complex blend of several compounds, with (10E, 12E, 14Z)-hexadecatrienal (EEZ) and (10E, 12E, 14E)-hexadecatrienal (EEE) being two critical geometric isomers that elicit specific behavioral responses. Understanding the differential neuronal perception of these isomers is fundamental to deciphering the moth's communication system.

## Comparative Neuronal Responses to Hexadecatrienal Isomers

Electrophysiological studies, particularly single-sensillum recordings (SSR), have revealed that specialized olfactory receptor neurons (ORNs) on the antennae of male *Manduca sexta* are finely tuned to detect specific geometric isomers of hexadecatrienal. This specificity is crucial for the moth to distinguish between different components of the female-emitted pheromone plume, guiding its reproductive behavior.

The following table summarizes the responses of different types of ORNs to the EEZ and EEE isomers of hexadecatrienal, based on single-sensillum recording data. This technique provides a more detailed view of neuronal activity compared to the more general electroantennogram (EAG), which measures the summed potential of the entire antenna.

Olfactory Receptor Neuron Type	Stimulus Isomer	Response Characteristics
Type A	(10E, 12E, 14Z)-hexadecatrienal (EEZ)	Strong, phasic-tonic response
(10E, 12E, 14E)-hexadecatrienal (EEE)	No significant response	
Type B	(10E, 12E, 14Z)-hexadecatrienal (EEZ)	No significant response
(10E, 12E, 14E)-hexadecatrienal (EEE)	Strong, phasic-tonic response	

## Experimental Protocols

The data presented above are derived from single-sensillum recording (SSR) experiments. The following is a detailed methodology representative of such studies.

### Animal Preparation

- Insect Rearing:** *Manduca sexta* larvae are reared on an artificial diet under controlled conditions (e.g., 25°C, 16:8 h light:dark cycle). Pupae are segregated by sex, and emergent adult males are used for experiments within 1-3 days of eclosion.
- Immobilization:** The moth is restrained in a plastic tube or on a platform with wax or dental cement, leaving the head and antennae exposed and accessible. The antennae are stabilized using fine insect pins or dental wax to minimize movement during recording.

### Single-Sensillum Recording (SSR)

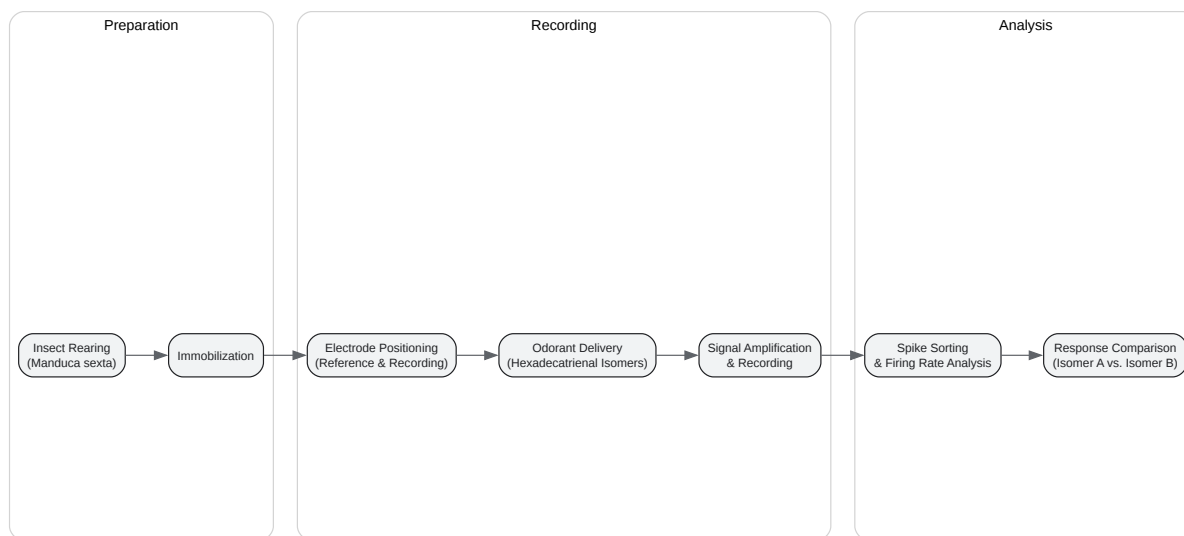
- Electrodes:** Tungsten microelectrodes are sharpened electrolytically to a fine tip. A reference electrode is inserted into the insect's eye or another part of the head. The recording

electrode is carefully maneuvered to make contact with and penetrate the cuticle of a single long sensillum trichodeum on the antenna.

- **Signal Amplification and Recording:** The signal from the recording electrode is amplified ( $\times 1000$ ) and filtered (band-pass 300-3000 Hz). The amplified signal is digitized and recorded using specialized software for analysis of spike frequency and patterns.
- **Odorant Delivery:** The geometric isomers of hexadecatrienal are synthesized and purified to a high isomeric purity ( $>98\%$ ). Solutions of the isomers are prepared in a solvent such as hexane at various concentrations. A small piece of filter paper is loaded with a known amount of the odorant solution and placed inside a Pasteur pipette. A controlled puff of charcoal-filtered and humidified air is passed through the pipette to deliver the stimulus to the antenna. The duration of the stimulus is typically 0.5 seconds.
- **Data Analysis:** The number of action potentials (spikes) generated by the ORN before, during, and after the stimulus is counted. The net response is calculated by subtracting the spontaneous firing rate from the firing rate during the stimulus.

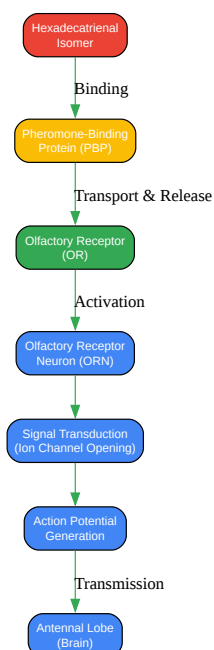
## Visualizing the Process and Pathway

To further elucidate the experimental process and the underlying biological mechanisms, the following diagrams are provided.



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**Figure 1.** Experimental workflow for single-sensillum recording.



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